

exploring the semiconductor properties of copper phthalocyanine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Copper phthalocyanine*

CAS No.: 26893-93-6

Cat. No.: B11928863

[Get Quote](#)

An In-depth Technical Guide to the Semiconductor Properties of **Copper Phthalocyanine**

Authored by: Gemini, Senior Application Scientist

Foreword

Copper Phthalocyanine (CuPc), a synthetic macrocyclic compound, has long been a subject of intense scientific scrutiny, not merely for its vibrant blue-to-purple pigment but for its remarkable electronic properties. As a p-type organic semiconductor, CuPc stands as a cornerstone material in the field of organic electronics. Its robustness, thermal stability, and tunable properties have cemented its role in foundational research and the development of novel electronic devices. This guide provides a comprehensive exploration of the semiconductor characteristics of CuPc, intended for researchers and scientists. We will delve into its fundamental material properties, the critical methodologies for thin-film fabrication and characterization, and its application in paradigmatic devices such as Organic Field-Effect Transistors (OFETs) and Organic Photovoltaic (OPV) cells. The narrative is structured to not only present established protocols but to elucidate the causal relationships between molecular structure, processing, and ultimate device performance.

Fundamental Material Properties of Copper

Phthalocyanine

Understanding the intrinsic properties of CuPc is paramount to harnessing its potential in semiconductor applications. Its performance is not merely a function of its molecular formula but is deeply intertwined with its solid-state organization and electronic structure.

Molecular and Crystal Structure

CuPc is a planar molecule with a central copper ion coordinated by four nitrogen atoms within a phthalocyanine ring, giving it a D_{4h} point symmetry.[1] In the solid state, intermolecular interactions (primarily π - π stacking) lead to the formation of crystalline domains. The specific arrangement of these molecules, or polymorphism, critically dictates the material's charge transport efficiency.

Two primary polymorphs are of significance:

- α -Phase (Alpha-Phase): This is a metastable form, typically obtained through vacuum deposition onto substrates held at or near room temperature.[2][3] The molecules in the α -phase adopt a triclinic structure, which facilitates significant π -orbital overlap, beneficial for charge transport.[4]
- β -Phase (Beta-Phase): This is the more thermodynamically stable form. The α -phase can be converted to the β -phase through thermal annealing (typically above 200°C) or by exposure to organic solvents.[2][5] The β -phase has a monoclinic crystal structure.[6] While more stable, the charge mobility can vary depending on the molecular orientation relative to the current flow.

The choice of polymorph is a critical experimental decision. For many electronic applications, the α -phase is initially targeted during deposition due to favorable charge transport characteristics along the stacking axis.[4][7] However, the stability of the β -phase makes it relevant for devices intended for long-term operation at elevated temperatures.

Electronic Structure and Optical Properties

CuPc's semiconductor behavior originates from its delocalized 18 π -electron system. The key electronic parameters are:

- Highest Occupied Molecular Orbital (HOMO): Approximately 4.8 eV.[4] This level is crucial as it determines the efficiency of hole injection from an electrode and its suitability as a donor material in photovoltaics.
- Lowest Unoccupied Molecular Orbital (LUMO): Approximately 3.0 eV.[4]
- Optical Band Gap: The energy difference between the HOMO and LUMO levels gives rise to its characteristic optical absorption. The optical band gap is typically determined to be around 1.6-1.7 eV.[7]

The UV-Visible absorption spectrum of a CuPc thin film is dominated by two main features: the B-band (or Soret band) in the near-UV region (~300-400 nm) and the intense Q-band in the visible region (~600-700 nm).[6][8][9] The Q-band shows a characteristic split into two peaks (Davydov splitting), which is a signature of molecular aggregation in the solid state and differs between the α and β phases.[9][10] This strong absorption in the visible spectrum makes CuPc an excellent candidate for the active layer in solar cells.[11]

Thin-Film Fabrication: The Gateway to Functionality

The transition from a bulk powder to a structured thin film is the most critical step in device fabrication. The film's morphology, crystallinity, and molecular orientation directly govern its semiconductor performance.

Physical Vapor Deposition (PVD)

Thermal evaporation in a high-vacuum environment is the most prevalent method for depositing high-purity, well-ordered CuPc films.

Causality Behind Experimental Choices:

- High Vacuum ($<10^{-5}$ Pa): Minimizes the incorporation of impurities (like oxygen and water) which can act as charge traps and degrade device performance.
- Substrate Temperature: This is arguably the most critical parameter.
 - Room Temperature Deposition: Tends to form the metastable α -phase with small grain sizes.[12]

- Elevated Temperature (e.g., 125-175°C): Provides thermal energy for deposited molecules to diffuse on the surface and arrange into larger, more ordered crystalline grains. This increased crystallinity reduces the density of grain boundaries, which act as barriers to charge transport, thereby significantly increasing charge carrier mobility.[13][14]
Depositing at 125°C has been shown to yield high mobilities of $\sim 0.02 \text{ cm}^2/\text{V}\cdot\text{s}$. [13]
- Deposition Rate: A slow deposition rate (e.g., 0.1-0.5 Å/s) allows more time for molecules to find their equilibrium positions, promoting layer-by-layer growth and higher structural order.

Solution Processing

While CuPc is largely insoluble in common organic solvents, solution-based methods offer the allure of low-cost, scalable, and printable electronics. This is typically achieved in two ways:

- Using Soluble Derivatives: Functional groups are chemically attached to the phthalocyanine ring to enhance solubility, such as in 2,9,16,23-tetra carboxyl **copper phthalocyanine** (CuTCPc).[15][16]
- Specialized Solvents: Strong acids like trifluoroacetic acid (TFA) can be used to dissolve CuPc, which can then be deposited via methods like drop-casting or spin-coating.[17]

Solution-processed films often exhibit the more stable β -phase crystalline structure due to the influence of the solvent during film formation.[5]

Essential Characterization Protocols

Validating the quality of the fabricated CuPc thin film is a prerequisite for reliable device performance. The following techniques provide a comprehensive picture of the film's structural, morphological, and optical properties.

X-Ray Diffraction (XRD)

Purpose: To identify the crystalline phase (polymorph) and determine the orientation of the crystallites relative to the substrate. Mechanism: The diffraction pattern of an ordered film will show sharp peaks at specific 2θ angles. For CuPc, a strong peak around 6.8° is characteristic of the α -phase, indicating that the molecules are oriented with their stacking axis perpendicular to the substrate, a favorable orientation for charge transport in planar devices.[4][18]

Experimental Protocol: XRD Analysis

- **Sample Preparation:** A CuPc thin film of at least 50 nm thickness is deposited on a flat, crystalline substrate (e.g., Si/SiO₂).
- **Instrument Setup:** Use a diffractometer with a Cu K α radiation source ($\lambda = 1.54 \text{ \AA}$).
- **Scan Parameters:** Perform a θ - 2θ scan over a range of 5° to 40°.
- **Data Analysis:** Compare the peak positions in the resulting diffractogram to known patterns for α -CuPc and β -CuPc to identify the phase.^[3] The intensity and sharpness of the peaks provide qualitative information about the degree of crystallinity.

Atomic Force Microscopy (AFM)

Purpose: To visualize the surface topography of the film at the nanoscale. **Mechanism:** AFM provides direct images of the film's surface, revealing grain size, shape, and overall roughness. Large, interconnected crystalline grains are desirable as they minimize the number of grain boundaries that impede charge carrier transport.^{[14][19]} The substrate temperature during deposition has a profound impact on the observed morphology.^{[19][20]}

Experimental Protocol: AFM Imaging

- **Sample Preparation:** Use a freshly deposited CuPc thin film.
- **Instrument Setup:** Operate the AFM in tapping mode to minimize damage to the soft organic film.
- **Imaging:** Scan a representative area (e.g., 1x1 μm or 5x5 μm) of the film surface.
- **Data Analysis:** Use the instrument's software to measure the average grain size and the root-mean-square (RMS) roughness of the film. Compare films deposited under different conditions (e.g., varying substrate temperatures) to establish structure-property relationships.^[12]

UV-Visible (UV-Vis) Spectroscopy

Purpose: To analyze the optical absorption properties and confirm the electronic structure of the film. **Mechanism:** The absorption spectrum confirms the presence of the characteristic Q-

band and B-band of CuPc.[21] The shape and position of the Q-band can provide evidence for the crystalline phase.[10] The absorption edge can be used to calculate the optical band gap via a Tauc plot.

Experimental Protocol: UV-Vis Spectroscopy

- **Sample Preparation:** Deposit the CuPc thin film on a transparent substrate, such as quartz or glass.
- **Measurement:** Record the absorption spectrum over a wavelength range of 300 nm to 950 nm.[8] Use a blank transparent substrate as a reference to subtract its contribution to the spectrum.
- **Data Analysis:** Identify the peaks corresponding to the B-band and the Q-band. The presence of Davydov splitting in the Q-band is a clear indicator of solid-state packing.[9]

Device Applications: From Material to Function

The ultimate test of a semiconductor is its performance within an electronic device. CuPc is a workhorse material for both OFETs and OPVs.

Copper Phthalocyanine in Organic Field-Effect Transistors (OFETs)

CuPc functions as a p-type semiconductor, meaning that charge is transported via positive charge carriers (holes). In an OFET, a gate voltage is used to modulate the concentration of these holes in a channel, thereby switching the transistor between an "on" and "off" state.

[Click to download full resolution via product page](#)

Protocol: Fabrication of a Bottom-Gate, Top-Contact (BGTC) OFET

This architecture is widely used for material characterization due to its relatively straightforward fabrication process.

- **Substrate:** Start with a heavily n-doped silicon wafer (which acts as the common gate electrode) with a thermally grown layer of silicon dioxide (SiO_2 , typically 200-300 nm thick) serving as the gate dielectric.[22]
- **Cleaning:** Thoroughly clean the substrate by sonicating sequentially in acetone, and isopropyl alcohol (IPA) for 15 minutes each, then dry with a stream of nitrogen gas.
- **Active Layer Deposition:** Transfer the substrate to a high-vacuum thermal evaporator. Deposit a 30-50 nm thick film of CuPc. For optimal performance, maintain the substrate at an elevated temperature (e.g., 125°C) during deposition to enhance film crystallinity.[13]
- **Contact Deposition:** Without breaking vacuum, align a shadow mask with the desired channel length (L) and width (W) over the CuPc layer.
- **Metallization:** Thermally evaporate 50-80 nm of gold (Au) through the shadow mask to define the source and drain electrodes. Gold is commonly used as its work function aligns well with the HOMO of CuPc, facilitating efficient hole injection.
- **Annealing (Optional):** Post-deposition annealing (e.g., at 120°C in a nitrogen environment) can further improve molecular ordering and device performance.[23]
- **Characterization:** Transfer the completed device to a probe station for electrical characterization. Measure the output and transfer characteristics to extract key performance metrics.[24]

Key Performance Metrics for CuPc OFETs

Parameter	Typical Value Range	Significance
Hole Mobility (μ)	0.01 - 1.3 $\text{cm}^2/\text{V}\cdot\text{s}$	Measures how quickly holes travel through the channel. Higher is better. Strongly dependent on film morphology and crystallinity.[13][23]
On/Off Current Ratio ($I_{\text{on}}/I_{\text{off}}$)	$10^3 - 10^5$	The ratio of the current in the "on" state to the "off" state. A high ratio is crucial for switching applications.[13][23]
Threshold Voltage (V_{th})	-1 V to -20 V	The gate voltage required to turn the transistor "on". A value closer to 0 V is desirable for low-power operation.

Copper Phthalocyanine in Organic Photovoltaics (OPVs)

In OPVs, CuPc is used as the electron donor material due to its strong light absorption and suitable HOMO level. It absorbs photons to create excitons (bound electron-hole pairs), which then diffuse to an interface with an electron acceptor material to be separated into free charges.

[Click to download full resolution via product page](#)

Protocol: Fabrication of a Planar Heterojunction OPV

This protocol describes a simple bilayer device structure using CuPc as the donor and Fullerene C70 as the acceptor.

- **Substrate:** Begin with a pre-patterned Indium Tin Oxide (ITO) coated glass substrate. ITO serves as the transparent anode.
- **Cleaning:** Clean the ITO substrate using the same procedure as for OFETs (sequential sonication in acetone and IPA).

- Hole Transport Layer (Optional but Recommended): Spin-coat a thin layer (30-40 nm) of PEDOT:PSS onto the ITO. This layer smooths the anode surface and improves the energy level alignment for efficient hole collection. Anneal as per the supplier's recommendation.
- Donor Layer Deposition: In a high-vacuum thermal evaporator, deposit a 20-40 nm layer of CuPc onto the substrate. The thickness is critical: too thin, and it won't absorb enough light; too thick, and excitons won't be able to reach the donor-acceptor interface before recombining.
- Acceptor Layer Deposition: Deposit a 40 nm layer of an electron acceptor, such as Fullerene C70, directly on top of the CuPc layer.
- Cathode Deposition: Through a shadow mask, deposit a 100 nm thick layer of Aluminum (Al) to act as the cathode.
- Encapsulation: To prevent degradation from air and moisture, the device should be encapsulated using a UV-curable epoxy and a glass coverslip in an inert (e.g., nitrogen or argon) environment.
- Characterization: Measure the current-voltage (J-V) characteristics of the device under simulated AM 1.5G solar illumination (100 mW/cm²) to determine its performance.[25]

Key Performance Metrics for CuPc-Based OPVs

Parameter	Typical Value Range	Significance
Power Conversion Efficiency (PCE)	1% - 5%	The overall efficiency of converting sunlight into electrical power.[26]
Open-Circuit Voltage (V_{oc})	0.45 V - 1.15 V	The maximum voltage from the cell at zero current. It is related to the HOMO of the donor (CuPc) and the LUMO of the acceptor.[11][15]
Short-Circuit Current Density (J_{sc})	0.8 - 6.5 mA/cm ²	The maximum current from the cell at zero voltage. It depends on light absorption and charge collection efficiency.[15][16]
Fill Factor (FF)	25% - 65%	A measure of the "squareness" of the J-V curve, indicating how efficiently the generated power is extracted.

Summary and Outlook

Copper Phthalocyanine remains a fundamentally important material in organic electronics due to its unique combination of thermal stability, well-understood p-type semiconductor behavior, and strong optical absorption. This guide has detailed the critical interplay between its polymorphic crystal structure, the methods of thin-film deposition, and its ultimate performance in OFETs and OPVs. The key takeaway for any researcher is that device performance is inextricably linked to the control of the thin film's solid-state morphology. Optimizing deposition parameters, such as substrate temperature, is not merely a procedural step but the primary tool for engineering efficient charge transport pathways.

Future research will likely continue to focus on developing highly soluble CuPc derivatives to unlock the full potential of low-cost, large-area solution processing, as well as integrating CuPc into more complex heterostructures for advanced electronic and optoelectronic applications, such as sensors and photodetectors.[27][28] The foundational knowledge of CuPc's properties and protocols outlined here will continue to serve as the bedrock for these future innovations.

References

- Phase and Texture of Solution-Processed **Copper Phthalocyanine** Thin Films Investigated by Two-Dimensional Grazing Incidence X-Ray Diffraction. MDPI. [[Link](#)]
- Organic field-effect transistors with high mobility based on **copper phthalocyanine**. AIP Publishing. [[Link](#)]
- Soluble **copper phthalocyanine** applied for organic solar cells. PubMed. [[Link](#)]
- Charge transport mechanism in **copper phthalocyanine** thin films with and without traps. ResearchGate. [[Link](#)]
- Low Power Organic Field Effect Transistors with **Copper Phthalocyanine** as Active Layer. ResearchGate. [[Link](#)]
- An all organic field-effect transistor based on ordered film of **copper phthalocyanine**. ScienceDirect. [[Link](#)]
- Small Molecule Thin Film Solar Cells With Active Layers Composed Of **Copper Phthalocyanine** (CuPc) And Fullerene (C70). AIP Publishing. [[Link](#)]
- Chlorosubstituted **Copper Phthalocyanines**: Spectral Study and Structure of Thin Films. MDPI. [[Link](#)]
- Polymorphism and structure formation in **copper phthalocyanine** thin films. International Union of Crystallography. [[Link](#)]
- Fabrication and Characterization of **Copper Phthalocyanine**- Based Field Effect Transistors. Atlantis Press. [[Link](#)]
- Fabrication and Characterization of Phthalocyanine-Based Organic Solar Cells. SCIRP. [[Link](#)]
- Optical Properties and Structure of Copper (II) Phthalocyanine(CuPc) Organic Thin Film Grown by Electron --Beam Evaporation Technique. IEEE Xplore. [[Link](#)]

- Charge transport mechanism in **copper phthalocyanine** thin films with and without traps. Royal Society of Chemistry. [\[Link\]](#)
- Thin films of **copper phthalocyanine** deposited by solution processing methods. ResearchGate. [\[Link\]](#)
- Deposition of **Copper Phthalocyanine** Films by Glow-Discharge-Induced Sublimation. ACS Publications. [\[Link\]](#)
- Charge transport mechanism in **copper phthalocyanine** thin films with and without traps. SciSpace. [\[Link\]](#)
- Electro-optical characterization and analysis of CuPc-based solar cells with high photovoltage. Indian Academy of Sciences. [\[Link\]](#)
- Soluble **Copper Phthalocyanine** Applied for Organic Solar Cells. Ingenta Connect. [\[Link\]](#)
- Fabrication and Characterization of CuPc Thin Film-Based Organic Field-Effect Transistor (OFET) for CO₂ Gas Detection. IISTE. [\[Link\]](#)
- Charge transport of **copper phthalocyanine** single-crystal field-effect transistors stable above 100°C. AIP Publishing. [\[Link\]](#)
- Spectral Relationships of ZnPc and CuPc: UV-VIS and Fluorescence Behavior in Liquids and Thin Films. MDPI. [\[Link\]](#)
- Charge transport mechanism in **copper phthalocyanine** thin films with and without traps. SciSpace. [\[Link\]](#)
- Copper (II) Phthalocyanine Based Field Effect Transistors with Organic/Inorganic Bilayer Gate Dielectric. Ingenta Connect. [\[Link\]](#)
- Efficient fully-vacuum-processed perovskite solar cells using **copper phthalocyanine** as hole selective layers. Royal Society of Chemistry. [\[Link\]](#)
- X-ray diffraction pattern (XRD) of **copper phthalocyanine** CuPc films. ResearchGate. [\[Link\]](#)

- Fabrication and Characterization of Phthalocyanine-Based Organic Solar Cells. SciSpace. [\[Link\]](#)
- Structural Investigation of **Copper Phthalocyanine** Thin Films Using X-Ray Diffraction, Raman Scattering and Optical Absorption Measurements. Semantic Scholar. [\[Link\]](#)
- AFM images of CuPc (a and c) and F16-CuPc (b and d) thin films... ResearchGate. [\[Link\]](#)
- AFM: $3 \times 3 \mu\text{m}$ images of 200 \AA CuPc thin films grown at 2 \AA min^{-1} and... ResearchGate. [\[Link\]](#)
- Synthesis and Characterization of CuPc-PEPC Composite Thin Films and Photovoltaic Devices by Drop Casting Method. Materiale Plastice. [\[Link\]](#)
- Powder X-ray diffraction patterns of CuPc. Blue and green lines:... ResearchGate. [\[Link\]](#)
- UV-VIS transmittance spectra of CuPc thin films on Corning glass... ResearchGate. [\[Link\]](#)
- Fig. 2 UV/visible absorption spectra of phthalocyanine thin films vapor... ResearchGate. [\[Link\]](#)
- (i) AFM images CuPc thin-films and cross sectional diagrams CuPc... ResearchGate. [\[Link\]](#)
- (a) UV-VIS spectra of CuPc crystals annealed at different temperatures;... ResearchGate. [\[Link\]](#)
- FABRICATION AND CHARACTERIZATION OF CuPc BASED ORGANIC SOLAR CELLS. University of Kentucky. [\[Link\]](#)
- UV-VIS spectra of CuPc (a) and ZnPc (b) films obtained by CSS and DC methods. ResearchGate. [\[Link\]](#)
- P and N type **copper phthalocyanines** as effective semiconductors in organic thin-film transistor based DNA biosensors at elevated temperatures. Royal Society of Chemistry. [\[Link\]](#)
- Phthalocyanine-Based Organic Thin-Film Transistors: A Review of Recent Advances. ACS Publications. [\[Link\]](#)

- Synthesis and Characterization of Octacyano-Cu-Phthalocyanine. ACS Publications. [[Link](#)]
- Electronic structure of the organic semiconductor **copper phthalocyanine**: Experiment and theory. AIP Publishing. [[Link](#)]
- Metal d-Orbital Occupation-Dependent Images in the Scanning Tunneling Microscopy of Metal Phthalocyanines. ACS Publications. [[Link](#)]
- High-Performance Organic Field-Effect Transistors: Molecular Design, Device Fabrication, and Physical Properties. ACS Publications. [[Link](#)]
- Best way to fabricate and characterize an OFET? Reddit. [[Link](#)]
- Fabrication methods of OFETs-based sensors a OFET fabricated by screen... ResearchGate. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. pubs.aip.org [pubs.aip.org]
- 2. Structural Investigation of Copper Phthalocyanine Thin Films Using X-Ray Diffraction, Raman Scattering and Optical Absorption Measurements | Semantic Scholar [[semanticscholar.org](https://www.semanticscholar.org)]
- 3. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 4. Charge transport mechanism in copper phthalocyanine thin films with and without traps - RSC Advances (RSC Publishing) DOI:10.1039/C7RA08316E [pubs.rsc.org]
- 5. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- 6. [revmaterialeplastice.ro](https://www.revmaterialeplastice.ro) [[revmaterialeplastice.ro](https://www.revmaterialeplastice.ro)]
- 7. [atlantis-press.com](https://www.atlantis-press.com) [[atlantis-press.com](https://www.atlantis-press.com)]
- 8. Spectral Relationships of ZnPc and CuPc: UV-VIS and Fluorescence Behavior in Liquids and Thin Films [[mdpi.com](https://www.mdpi.com)]

- 9. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 10. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 11. ias.ac.in [ias.ac.in]
- 12. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 13. pubs.aip.org [pubs.aip.org]
- 14. journals.iucr.org [journals.iucr.org]
- 15. Soluble copper phthalocyanine applied for organic solar cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. Soluble Copper Phthalocyanine Applied for Organic Solar Cells: Ingenta Connect [[ingentaconnect.com](https://www.ingentaconnect.com)]
- 17. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 18. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 19. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 20. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 21. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 22. [reddit.com](https://www.reddit.com) [[reddit.com](https://www.reddit.com)]
- 23. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 24. [ossila.com](https://www.ossila.com) [[ossila.com](https://www.ossila.com)]
- 25. uknowledge.uky.edu [uknowledge.uky.edu]
- 26. Fabrication and Characterization of Phthalocyanine-Based Organic Solar Cells [[scrip.org](https://www.scrip.org)]
- 27. P and N type copper phthalocyanines as effective semiconductors in organic thin-film transistor based DNA biosensors at elevated temperatures - RSC Advances (RSC Publishing) [pubs.rsc.org]
- 28. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [exploring the semiconductor properties of copper phthalocyanine]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b11928863/docs#exploring-the-semiconductor-properties-of-copper-phthalocyanine>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)